

# Introduction: The Significance of the Cyclobutane Scaffold

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## Compound of Interest

Compound Name: 3-(4-Chlorophenyl)cyclobutanone

CAS No.: 152714-07-3

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The cyclobutane motif, while less common than its five- and six-membered counterparts in nature, holds a unique position in synthetic and medicinal chemistry. The inherent ring strain of approximately 26 kcal/mol in the cyclobutane ring makes it a high-energy, conformationally restricted scaffold.<sup>[1]</sup> This strain is not a liability but rather a valuable tool; it can be harnessed to drive ring-opening reactions, providing access to diverse and complex molecular architectures that would be otherwise difficult to synthesize.<sup>[1][2]</sup>

**3-(4-Chlorophenyl)cyclobutanone** incorporates this strained four-membered ring, a reactive carbonyl group, and a synthetically versatile chlorophenyl moiety. This combination makes it a valuable building block for creating novel compounds.<sup>[2]</sup> In the context of drug discovery, the rigid, three-dimensional nature of the cyclobutane core can impart unique pharmacological properties and allow for precise spatial orientation of substituents to interact with biological targets.<sup>[2]</sup> A thorough understanding of its molecular structure is therefore paramount for predicting its reactivity and for its rational application in the design of new chemical entities.

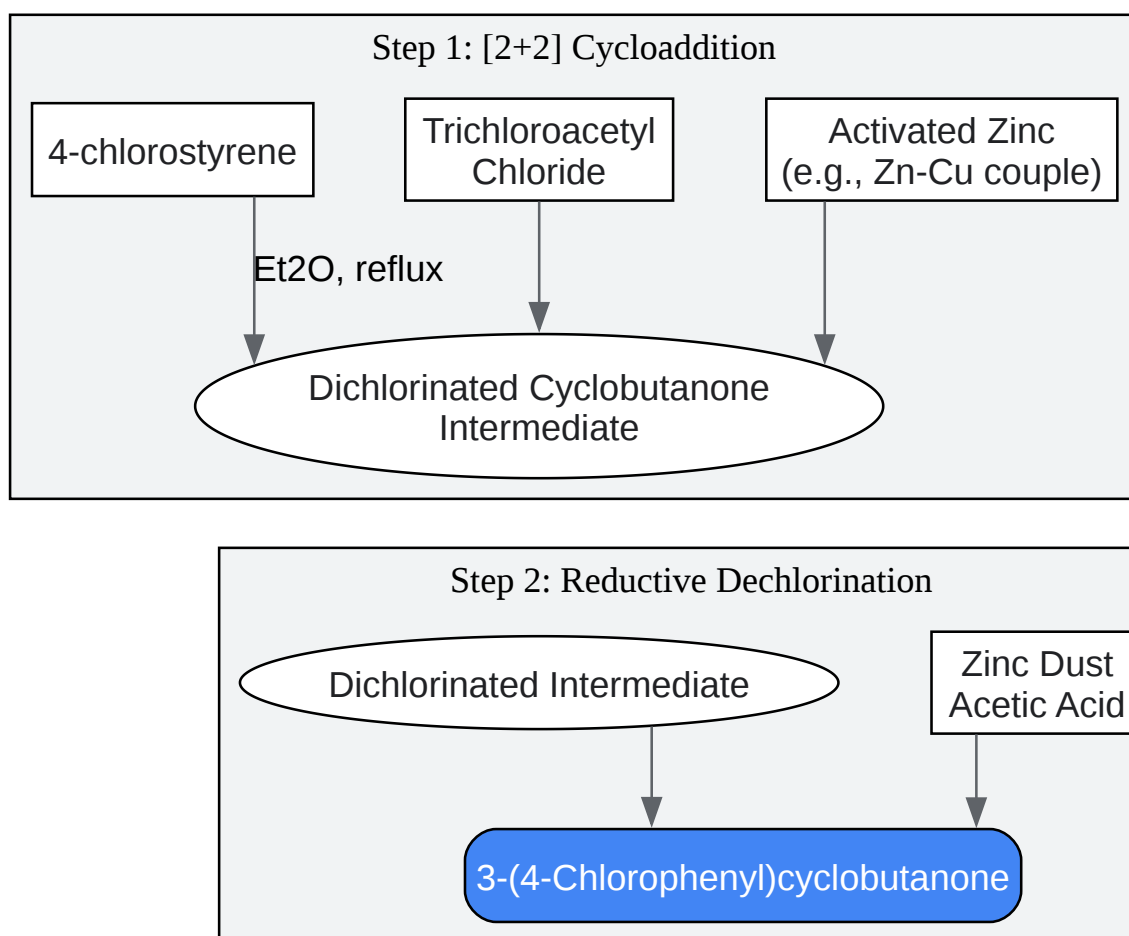
This guide will provide an in-depth analysis of its structure, validated through a multi-pronged approach encompassing synthesis, spectroscopic characterization, X-ray crystallography, and computational analysis.

## Synthesis and Purification

The synthesis of 3-substituted cyclobutanones is most effectively achieved through a [2+2] cycloaddition reaction. For **3-(4-Chlorophenyl)cyclobutanone**, a logical and field-proven approach involves the cycloaddition of 4-chlorostyrene with an appropriate ketene equivalent, followed by a dehalogenation step. A similar strategy has been successfully employed for the synthesis of the bromo-analogue.[3]

## Synthetic Workflow

The chosen synthetic pathway prioritizes commercially available starting materials and robust, scalable reactions. The workflow is designed to first construct the dichlorinated cyclobutanone intermediate, which is then selectively reduced to afford the target compound.



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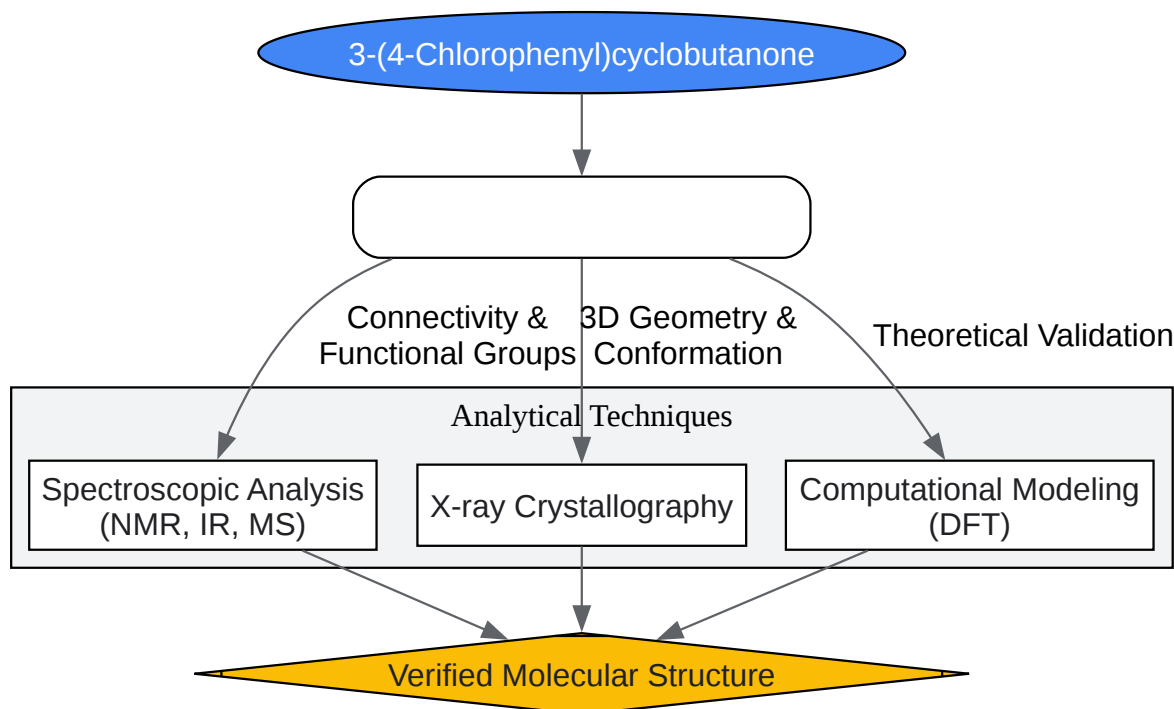
Caption: Synthetic workflow for **3-(4-Chlorophenyl)cyclobutanone**.

## Experimental Protocol: Synthesis

- **Reaction Setup:** To a flame-dried, three-neck round-bottom flask equipped with a reflux condenser and an addition funnel under an inert argon atmosphere, add activated zinc-copper couple and anhydrous diethyl ether.
- **[2+2] Cycloaddition:** A solution of 4-chlorostyrene and trichloroacetyl chloride in anhydrous diethyl ether is added dropwise to the stirred suspension of activated zinc at a rate that maintains a gentle reflux.
- **Reaction Monitoring:** The reaction progress is monitored by Thin Layer Chromatography (TLC) until the starting 4-chlorostyrene is consumed.
- **Workup I:** Upon completion, the reaction mixture is cooled, filtered to remove excess zinc, and the filtrate is carefully quenched with a saturated aqueous solution of sodium bicarbonate. The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- **Reductive Dechlorination:** The crude dichlorinated intermediate is dissolved in glacial acetic acid. Zinc dust is added portion-wise while stirring, maintaining the temperature below 40°C.
- **Workup II:** After the reaction is complete (monitored by TLC), the mixture is filtered, and the filtrate is diluted with water and extracted with ethyl acetate.
- **Purification:** The combined organic extracts are washed, dried, and concentrated. The final product is purified by column chromatography on silica gel to yield **3-(4-Chlorophenyl)cyclobutanone** as a solid or oil.<sup>[4]</sup>

## Comprehensive Structural Elucidation

A singular analytical technique is insufficient to fully define the molecular structure. We employ a synergistic approach, combining spectroscopy for functional group identification and connectivity, X-ray crystallography for precise three-dimensional arrangement, and computational modeling to corroborate and predict structural parameters.



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Caption: Integrated workflow for molecular structure determination.

## Spectroscopic Analysis

Spectroscopic methods provide the foundational data for determining the molecule's connectivity and identifying its constituent functional groups.[5]

- $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopy: Nuclear Magnetic Resonance spectroscopy is the cornerstone for mapping the carbon-hydrogen framework.
  - $^1\text{H}$  NMR: The spectrum is expected to show distinct regions. Aromatic protons on the chlorophenyl ring will appear as two doublets in the downfield region ( $\sim 7.0$ - $7.5$  ppm) due to the para-substitution pattern. The aliphatic protons of the cyclobutane ring will appear more upfield. The methine proton at C3 (adjacent to the phenyl ring) will be a multiplet, while the methylene protons at C2 and C4 will exhibit complex splitting patterns due to both geminal and vicinal coupling.

- $^{13}\text{C}$  NMR: The most downfield signal will be the carbonyl carbon (~208-215 ppm). The aromatic carbons will resonate in the ~125-140 ppm range, with the carbon attached to the chlorine atom (ipso-carbon) showing a distinct chemical shift. The aliphatic carbons of the cyclobutane ring will appear in the upfield region (~20-50 ppm).
- Infrared (IR) Spectroscopy: IR spectroscopy is ideal for identifying key functional groups. The most prominent and diagnostic absorption will be a strong, sharp peak corresponding to the carbonyl (C=O) stretch, typically found in the range of 1780-1795  $\text{cm}^{-1}$  for a strained cyclobutanone ring. Additional peaks will confirm the presence of C-H bonds (both  $\text{sp}^2$  and  $\text{sp}^3$ ) and the C-Cl bond.<sup>[4]</sup>
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) confirms the molecular formula ( $\text{C}_{10}\text{H}_9\text{ClO}$ ). A key feature in the mass spectrum will be the isotopic pattern of the molecular ion peak ( $\text{M}^+$  and  $\text{M}^++2$ ) in an approximate 3:1 ratio, which is characteristic of the presence of a single chlorine atom.

| Technique           | Expected Observation                                              | Structural Inference                                              |
|---------------------|-------------------------------------------------------------------|-------------------------------------------------------------------|
| $^1\text{H}$ NMR    | Signals ~7.0-7.5 ppm (aromatic); signals ~2.5-4.0 ppm (aliphatic) | Confirms presence of substituted phenyl and cyclobutane rings.    |
| $^{13}\text{C}$ NMR | Signal > 200 ppm; signals ~125-140 ppm; signals ~20-50 ppm        | Confirms carbonyl group, aromatic carbons, and aliphatic carbons. |
| IR                  | Strong, sharp absorption at ~1785 $\text{cm}^{-1}$                | Indicates a strained four-membered ring ketone. <sup>[5]</sup>    |
| MS                  | $\text{M}^+$ and $\text{M}^++2$ peaks in a ~3:1 ratio             | Confirms the presence of one chlorine atom.                       |

## Single-Crystal X-ray Crystallography

While spectroscopy defines connectivity, only X-ray crystallography can provide an unambiguous determination of the three-dimensional structure in the solid state, including precise bond lengths, bond angles, and molecular conformation.<sup>[6][7]</sup> Obtaining suitable single crystals is the critical first step.

### Protocol: Single-Crystal X-ray Diffraction

- **Crystallization:** Grow single crystals of the purified compound by slow evaporation from a suitable solvent system (e.g., ethanol, or a hexane/ethyl acetate mixture).[4]
- **Data Collection:** Mount a suitable crystal on a goniometer head. Collect diffraction data using a diffractometer, typically with Mo K $\alpha$  or Cu K $\alpha$  radiation.[8]
- **Structure Solution & Refinement:** Process the collected data to obtain a set of structure factors. Solve the structure using direct methods or Patterson methods to locate the heavy atoms (Cl, O). Refine the structural model using full-matrix least-squares methods to determine the final atomic coordinates and thermal parameters.[8]

**Expected Structural Features:** Based on data from analogous structures, such as 3-(4-Bromophenyl)cyclobutanone, the cyclobutane ring is not planar but exists in a puckered conformation to relieve torsional strain.[1][3] A key parameter is the dihedral angle between the mean plane of the cyclobutane ring and the phenyl ring, which is expected to be significant (e.g.,  $\sim 45^\circ$ ), indicating a non-planar overall molecular geometry.[3]

| Parameter               | Expected Value                 | Significance                                          |
|-------------------------|--------------------------------|-------------------------------------------------------|
| Crystal System          | Monoclinic or Orthorhombic     | Defines the basic symmetry of the crystal lattice.    |
| Space Group             | e.g., P2 <sub>1</sub> /c       | Describes the symmetry elements within the unit cell. |
| C=O Bond Length         | $\sim 1.20 \text{ \AA}$        | Typical double bond character.                        |
| C-Cl Bond Length        | $\sim 1.74 \text{ \AA}$        | Standard aromatic carbon-chlorine bond.               |
| C-C (ring) Bond Lengths | $\sim 1.53 - 1.56 \text{ \AA}$ | Elongated single bonds due to ring strain.            |
| Dihedral Angle          | $\sim 40-50^\circ$             | Quantifies the twist between the two ring systems.[3] |

## Computational Modeling

Computational chemistry provides a powerful tool to complement and predict experimental findings. Using methods like Density Functional Theory (DFT), we can calculate the optimized ground-state geometry, electronic properties, and theoretical spectroscopic data.<sup>[9][10]</sup> This is particularly useful for rationalizing observed reactivity and for guiding further synthetic modifications.<sup>[11]</sup>

#### Protocol: DFT Calculation

- **Input Structure:** Build an initial 3D model of **3-(4-Chlorophenyl)cyclobutanone**.
- **Geometry Optimization:** Perform a full geometry optimization using a suitable level of theory, such as B3LYP with a 6-311G(d,p) basis set, to find the lowest energy conformation.<sup>[9][10]</sup>
- **Frequency Calculation:** Perform a frequency calculation on the optimized geometry to confirm it is a true energy minimum (no imaginary frequencies) and to predict the IR spectrum.
- **Property Calculation:** Calculate other properties such as NMR chemical shifts, molecular electrostatic potential (MEP), and frontier molecular orbitals (HOMO/LUMO).

The calculated bond lengths and angles from the optimized structure can be directly compared with X-ray crystallographic data for validation. The MEP map visually indicates regions of high and low electron density, highlighting the electrophilic carbonyl carbon and the nucleophilic oxygen, which are key sites for chemical reactions.

## Reactivity and Applications in Drug Development

The elucidated molecular structure directly informs the molecule's chemical reactivity and its potential as a scaffold in drug discovery.

- **Ring Strain-Driven Reactions:** The strained cyclobutane ring can undergo ring-opening reactions under thermal, photochemical, or transition-metal-catalyzed conditions, providing access to linear or larger cyclic structures.<sup>[1][2]</sup>
- **Ketone Chemistry:** The carbonyl group is a handle for numerous transformations, including reductions to the corresponding alcohol, Grignard additions, and Wittig reactions. It can also be converted to an oxime, which serves as a precursor for Beckmann rearrangements.<sup>[12]</sup>

- **Aromatic Ring Chemistry:** The chlorophenyl group can participate in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the introduction of diverse substituents to modulate the molecule's properties.
- **Drug Discovery Scaffold:** The rigid, non-planar structure of **3-(4-Chlorophenyl)cyclobutanone** makes it an attractive starting point for building fragment libraries.<sup>[2]</sup> By understanding its precise 3D shape, medicinal chemists can design derivatives that present functional groups in specific spatial orientations to optimize binding with target proteins. The use of such constrained scaffolds is a powerful strategy in modern drug discovery.<sup>[13][14]</sup>

## Conclusion

The molecular structure of **3-(4-Chlorophenyl)cyclobutanone** is characterized by a puckered, strained four-membered ring attached to a chlorophenyl group in a non-coplanar arrangement. This structure has been rigorously defined through a combination of spectroscopic analysis, the principles of X-ray crystallography, and validation via computational modeling. The inherent reactivity of the strained ketone and the synthetic versatility of the aromatic ring make this compound a valuable and promising building block for the development of novel therapeutics and advanced materials. The detailed structural knowledge presented in this guide provides the essential foundation for the rational design and synthesis of its next-generation derivatives.

## References

- ResearchGate. (2011). 3-(4-Bromophenyl)cyclobutanone. Retrieved from [\[Link\]](#)
- MDPI. (2023). Synthesis, X-ray Crystal Structure, and Computational Characterization of Tetraphenylborate, 3-(5H-Dibenzo[a,d] cyclohepten-5-ylidene)-N, N-Dimethyl-1-propanamine. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). EP1161408B1 - Method of producing cyclobutanone.
- Material Science Research India. (2020). Computational Insights on Molecular Structure, Electronic Properties, and Chemical Reactivity of (E)-3-(4-Chlorophenyl)-1-(2-Hydroxyphenyl)Prop-2-en-1-one. Retrieved from [\[Link\]](#)

- Baran Lab, Scripps Research. (n.d.). Cyclobutanes in Organic Synthesis. Retrieved from [\[Link\]](#)
- ResearchGate. (2020). Computational Insights on Molecular Structure, Electronic Properties, and Chemical Reactivity of (E)-3-(4-Chlorophenyl)- 1-(2-Hydroxyphenyl)Prop-2-en-1-One. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). 2,2'-[2,4-Bis(4-chlorophenyl)cyclobutane-1,3-diyl]bis(8-bromo-6-chloro-3-nitroimidazo[1,2-a]pyridine). Retrieved from [\[Link\]](#)
- National Institutes of Health. (n.d.). X-Ray Crystallography of Chemical Compounds. Retrieved from [\[Link\]](#)
- ChemRxiv. (n.d.). Crystallographic and Computational Analysis of Solid Form Landscape of Three Structurally Related Imidazolidine-2,4-dione Active Pharmaceutical. Retrieved from [\[Link\]](#)
- PubMed. (n.d.). Recent applications of click chemistry in drug discovery. Retrieved from [\[Link\]](#)
- MIT News. (2024). Scientists use computational modeling to guide a difficult chemical synthesis. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). <sup>1</sup>H, <sup>13</sup>C, and <sup>119</sup>Sn NMR, IR, mass, thermal, and biological studies of organotin(IV) derivatives of 4-p-(chlorophenyl)-2-phenyl-5-thiazoleacetic acid. Retrieved from [\[Link\]](#)
- University of Illinois at Urbana-Champaign. (2004). DEVELOPMENT AND APPLICATIONS OF CLICK CHEMISTRY. Retrieved from [\[Link\]](#)
- CCDC. (n.d.). X-ray Crystallography. Retrieved from [\[Link\]](#)
- National Institutes of Health. (n.d.). Cyclobutanone. Retrieved from [\[Link\]](#)
- ResearchGate. (2019). Recent applications of click chemistry in drug discovery. Retrieved from [\[Link\]](#)

- MDPI. (n.d.). Synthesis of Unexpected Dimethyl 2-(4-Chlorophenyl)-2,3-dihydropyrrolo[2,1-a]isoquinoline-1,3-dicarboxylate via Hydrolysis/Cycloaddition/Elimination Cascades: Single Crystal X-ray and Chemical Structure Insights. Retrieved from [[Link](#)]
- National Institutes of Health. (n.d.). Crystal structures of the sulfones of 2,3-diphenyl-2,3-dihydro-4H-1,3-benzothiazin-4-one and 2,3-diphenyl-2,3-dihydro-4H-pyrido[3,2-e][2][\[12\]](#)thiazin-4-one. Retrieved from [[Link](#)]
- ResearchGate. (2019). NMR, mass spectroscopy, IR - finding compound structure ?. Retrieved from [[Link](#)]
- YouTube. (2022). How to find structure of a compound using NMR values & IR values||Spectroscopy||Chemakhilam. Retrieved from [[Link](#)]
- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from [[Link](#)]

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- 2. Buy 3-(3-Chlorophenyl)cyclobutanone | 152714-08-4 [[smolecule.com](http://smolecule.com)]
- 3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 4. Crystal structures of the sulfones of 2,3-diphenyl-2,3-dihydro-4H-1,3-benzothiazin-4-one and 2,3-diphenyl-2,3-dihydro-4H-pyrido[3,2-e][1,3]thiazin-4-one - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. X-Ray Crystallography of Chemical Compounds - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 7. [ccdc.cam.ac.uk](http://ccdc.cam.ac.uk) [[ccdc.cam.ac.uk](http://ccdc.cam.ac.uk)]
- 8. [chemrxiv.org](http://chemrxiv.org) [[chemrxiv.org](http://chemrxiv.org)]

- 9. Computational Insights on Molecular Structure, Electronic Properties, and Chemical Reactivity of (E)-3-(4-Chlorophenyl)-1-(2-Hydroxyphenyl)Prop-2-en-1-one – Material Science Research India [[materialsciencejournal.org](https://materialsciencejournal.org)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. Scientists use computational modeling to guide a difficult chemical synthesis | MIT News | Massachusetts Institute of Technology [[news.mit.edu](https://news.mit.edu)]
- 12. [biosynth.com](https://biosynth.com) [[biosynth.com](https://biosynth.com)]
- 13. Recent applications of click chemistry in drug discovery - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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